

An In-Depth Technical Guide to 3-(Pyrimidin-4-yl)propanoic Acid

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Compound of Interest

Compound Name: 3-(Pyrimidin-4-yl)propanoic acid

CAS No.: 819850-17-4

Cat. No.: B1439017

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Official IUPAC Name: **3-(Pyrimidin-4-yl)propanoic acid**

Introduction

3-(Pyrimidin-4-yl)propanoic acid is a heterocyclic carboxylic acid that belongs to the broader class of pyrimidine derivatives. The pyrimidine core, a fundamental component of nucleic acids, imparts significant biological relevance to its derivatives, making them a subject of considerable interest in medicinal chemistry and drug discovery. Molecules incorporating the pyrimidine scaffold are known to exhibit a wide array of pharmacological activities, including but not limited to antimicrobial, antiviral, and anticancer properties. This guide provides a comprehensive overview of the available technical information on **3-(pyrimidin-4-yl)propanoic acid**, focusing on its chemical identity, structural characteristics, and potential as a scaffold in the development of novel therapeutic agents. While this specific molecule is not as extensively studied as some of its analogues, this guide will synthesize the existing data and provide a framework for future research and application.

Chemical Identity and Physicochemical Properties

A precise understanding of the chemical and physical properties of **3-(pyrimidin-4-yl)propanoic acid** is fundamental for its application in research and development. These properties influence its reactivity, solubility, and pharmacokinetic profile.

Property	Value	Source
IUPAC Name	3-(pyrimidin-4-yl)propanoic acid	PubChem
Molecular Formula	C ₇ H ₈ N ₂ O ₂	PubChem
Molecular Weight	152.15 g/mol	PubChem
Canonical SMILES	C1=CN=C(C=N1)CCC(=O)O	PubChem
InChIKey	VWNJMRNPQZKKAU-UHFFFAOYSA-N	PubChem
CAS Number	206956-61-0	PubChem

Note: Experimental data on properties such as pKa, logP, and aqueous solubility are not readily available in the current literature. These values would need to be determined experimentally or through computational prediction for drug development purposes.

Synthesis and Characterization

While a specific, detailed synthesis protocol for **3-(pyrimidin-4-yl)propanoic acid** is not widely published, its structure suggests a logical synthetic approach based on established organic chemistry principles. A plausible synthetic route is outlined below, providing a conceptual framework for its preparation.

Conceptual Synthesis Workflow

The synthesis of **3-(pyrimidin-4-yl)propanoic acid** could likely be achieved through a multi-step process starting from a suitable pyrimidine precursor.



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Caption: Conceptual workflow for the synthesis of **3-(pyrimidin-4-yl)propanoic acid**.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a representative example based on standard organic synthesis techniques and would require optimization and validation.

- Step 1: Bromination of 4-Methylpyrimidine.
 - Rationale: To introduce a reactive handle at the methyl group for subsequent carbon-carbon bond formation.
 - Procedure: 4-Methylpyrimidine would be treated with a brominating agent such as N-bromosuccinimide (NBS) in the presence of a radical initiator like benzoyl peroxide in a suitable solvent (e.g., carbon tetrachloride) under reflux.
- Step 2: Malonic Ester Synthesis.
 - Rationale: To form the propanoic acid backbone through alkylation of diethyl malonate.
 - Procedure: The crude 4-(bromomethyl)pyrimidine from the previous step would be reacted with diethyl malonate in the presence of a base, such as sodium ethoxide, in ethanol.
- Step 3: Hydrolysis and Decarboxylation.
 - Rationale: To convert the diester to the final carboxylic acid.
 - Procedure: The resulting diethyl (pyrimidin-4-ylmethyl)malonate would be subjected to acidic or basic hydrolysis to cleave the ester groups, followed by heating to induce decarboxylation and yield **3-(pyrimidin-4-yl)propanoic acid**.

Characterization

The identity and purity of the synthesized **3-(pyrimidin-4-yl)propanoic acid** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the carboxylic acid O-H and C=O stretches.

Potential Biological Activity and Applications in Drug Discovery

The pyrimidine moiety is a well-established pharmacophore in medicinal chemistry. Its presence in **3-(pyrimidin-4-yl)propanoic acid** suggests a range of potential biological activities.

As a Scaffold for Novel Therapeutics

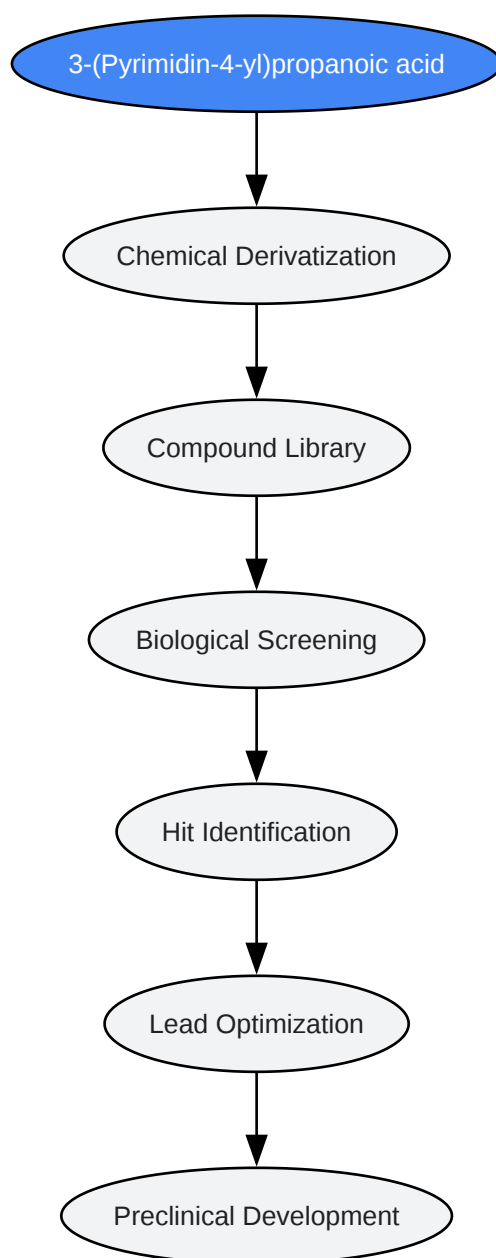
The structure of **3-(pyrimidin-4-yl)propanoic acid**, featuring a carboxylic acid group and a heterocyclic pyrimidine ring, makes it an attractive starting point for the synthesis of a diverse library of compounds. The carboxylic acid can be readily converted to amides, esters, and other derivatives, allowing for the exploration of structure-activity relationships (SAR).

Potential Therapeutic Areas

Given the broad biological activities of pyrimidine derivatives, **3-(pyrimidin-4-yl)propanoic acid** and its analogues could be investigated for a variety of therapeutic applications, including:

- Oncology: Many pyrimidine-based compounds are used as anticancer agents.
- Infectious Diseases: The pyrimidine ring is a key component of several antibacterial and antiviral drugs.
- Inflammation: Certain pyrimidine derivatives have demonstrated anti-inflammatory properties.

Logical Relationship of Drug Discovery Potential



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Caption: The role of **3-(pyrimidin-4-yl)propanoic acid** in a drug discovery pipeline.

Conclusion and Future Directions

3-(Pyrimidin-4-yl)propanoic acid represents a molecule with significant untapped potential in the field of medicinal chemistry. While the current body of literature on this specific compound is limited, its structural features suggest that it could serve as a valuable building block for the synthesis of novel bioactive molecules. Future research should focus on developing and

optimizing a robust synthetic route, followed by a thorough characterization of its physicochemical properties. Subsequent biological screening of a library of its derivatives could uncover novel therapeutic applications, contributing to the ever-expanding landscape of pyrimidine-based pharmaceuticals.

References

Due to the limited availability of specific literature on **3-(Pyrimidin-4-yl)propanoic acid**, this section provides references to general resources for chemical information and related compounds.

- PubChem. **3-(Pyrimidin-4-yl)propanoic acid**. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 2-Amino-**3-(pyrimidin-4-yl)propanoic acid** dihydrochloride. National Center for Biotechnology Information. [\[Link\]](#)
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